

A Comprehensive Technical Guide to the Solubility of Fenazaquin in Organic Solvents

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Compound of Interest

Compound Name: Fenazaquin

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **fenazaquin**, a quinazoline acaricide, in a range of organic solvents. The information compiled herein is essential for professionals engaged in the formulation development, analytical method development, and risk assessment of this pesticidal active ingredient.

Fenazaquin: A Profile

Fenazaquin is a miticide and insecticide that functions by inhibiting the mitochondrial electron transport chain at Complex I.^[1] Its efficacy is intrinsically linked to its formulation, which in turn is highly dependent on its solubility characteristics in various solvent systems. Understanding its solubility is paramount for developing stable and effective formulations, as well as for designing accurate analytical procedures for residue analysis.

Quantitative Solubility Data

The solubility of **fenazaquin** has been determined in a variety of organic solvents. The data presented below has been aggregated from multiple sources to provide a comparative overview.

Organic Solvent	Temperature (°C)	Solubility
Acetone	23	400-500 g/L[2][3][4]
Acetonitrile	Room Temperature	33-50 g/L[3][5]
n-Butyl chloride	Room Temperature	>500 g/L[5]
Chloroform	Room Temperature	>500 g/L[2][5][6]
Dichloromethane	23	>600 g/L[2][3][4]
Dimethylformamide	23	300-400 g/L[2][3][4]
Ethyl acetate	23	400-500 g/L[2][3][5]
Ethylene glycol	23	<5 g/L[2][3][4][5]
Hexane	23	33-50 g/L[2][3][4]
Isopropanol	23	50-100 g/L[2][3][5]
Methanol	23	50-100 g/L[2][3][5]
N-methyl-2-pyrrolidone	23	>500 g/L[2][3][4]
Toluene	23	>500 g/L[2][3][4]

Experimental Protocols for Solubility Determination

While specific, detailed experimental protocols for the generation of the above **fenazaquin** solubility data are not extensively published in the public domain, a general methodology based on standard laboratory practices for solubility assessment of pesticides can be outlined. The flask shake method is a common and widely accepted technique.

Objective: To determine the saturation solubility of **fenazaquin** in a specific organic solvent at a controlled temperature.

Materials:

- **Fenazaquin** (analytical standard)
- Selected organic solvent (HPLC grade or equivalent)

- Erlenmeyer flasks with stoppers
- Constant temperature shaker bath or incubator
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system.

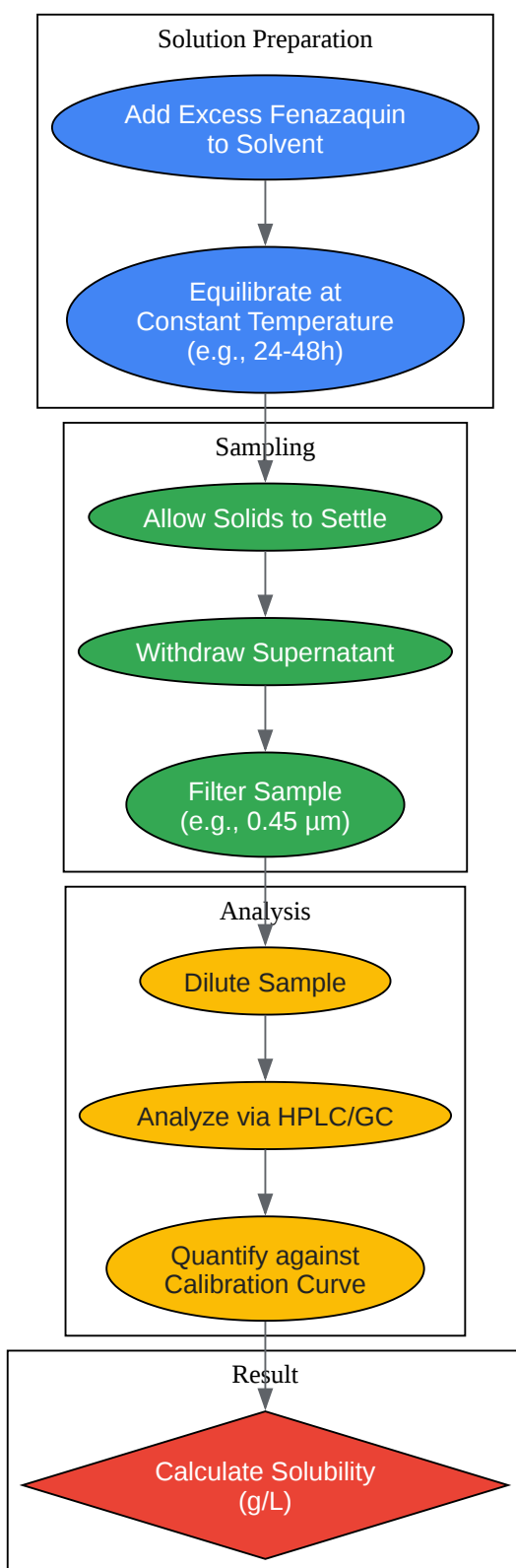
Procedure:

- Preparation of Saturated Solution:
 - An excess amount of **fenazaquin** is added to a known volume of the organic solvent in an Erlenmeyer flask. The "excess" is to ensure that a saturated solution is achieved, with undissolved solid remaining.
 - The flask is securely stoppered to prevent solvent evaporation.
 - The flask is then placed in a constant temperature shaker bath set to the desired temperature (e.g., 23 $^{\circ}\text{C}$).
 - The mixture is agitated for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- Sample Collection and Preparation:
 - After the equilibration period, the agitation is stopped, and the flask is allowed to stand in the constant temperature bath for a sufficient time (e.g., 2-4 hours) to allow the undissolved solid to settle.
 - A sample of the supernatant is carefully withdrawn using a pipette.

- The collected sample is immediately filtered through a syringe filter to remove any suspended solid particles.
- Analysis:
 - The filtered, saturated solution is then appropriately diluted with the same organic solvent to a concentration that falls within the linear range of the analytical instrument.
 - The concentration of **fenazaquin** in the diluted sample is determined using a validated analytical method, typically HPLC or GC, against a calibration curve prepared from known standards.
- Calculation:
 - The solubility of **fenazaquin** in the solvent is calculated from the measured concentration in the diluted sample, taking into account the dilution factor. The result is typically expressed in g/L or mg/mL.

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a compound like **fenazaquin** in an organic solvent.



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